

5-Nitro-2-furonitrile: A Technical Guide on Physicochemical Properties

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Compound of Interest

Compound Name: 5-Nitro-2-furonitrile

Cat. No.: B1294822

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **5-Nitro-2-furonitrile**, focusing on its melting point and solubility. This document is intended to serve as a comprehensive resource, incorporating detailed experimental protocols and visual representations of relevant workflows and biological mechanisms.

Core Physicochemical Data

5-Nitro-2-furonitrile is a pale yellow to yellow crystalline powder.^[1] Key quantitative data regarding its physical and chemical properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₂ N ₂ O ₃	[1][2]
Molecular Weight	138.08 g/mol	[1][2]
Melting Point	61-64 °C	[1][3]
58.0-67.0 °C		
63-64 °C	[4][5][6]	
Appearance	Pale yellow to yellow crystalline powder	[1]
Density (Predicted)	1.46 ± 0.1 g/cm ³	[5][6]
Boiling Point (Predicted)	234.7 ± 25.0 °C at 760 mmHg	[4][5][6]

Solubility Profile

Quantitative solubility data for **5-Nitro-2-furonitrile** is not readily available in published literature. However, qualitative assessments indicate a solubility profile typical for nitro-substituted heterocyclic compounds.[1]

- **Organic Solvents:** The compound generally exhibits good solubility in organic solvents.[1] This is attributed to the presence of both the nitro and nitrile functional groups, which can participate in various intermolecular interactions with organic solvent molecules.[1]
- **Polar Solvents:** In polar solvents, **5-Nitro-2-furonitrile** shows moderate to good solubility.[1] The polar nature of the nitro and nitrile groups enhances its ability to dissolve in these solvents.[1]
- **Aqueous Solvents:** Solubility in water is limited.[1] While the polar functional groups contribute to some degree of water solubility, the overall hydrophobic character of the furan ring restricts extensive dissolution in aqueous media.[1]

Experimental Protocols

The following sections detail standardized methodologies for the determination of melting point and solubility for compounds such as **5-Nitro-2-furonitrile**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature range over which it transitions from a solid to a liquid. For a pure crystalline solid, this transition is sharp. The capillary method is a common and reliable technique for this determination.

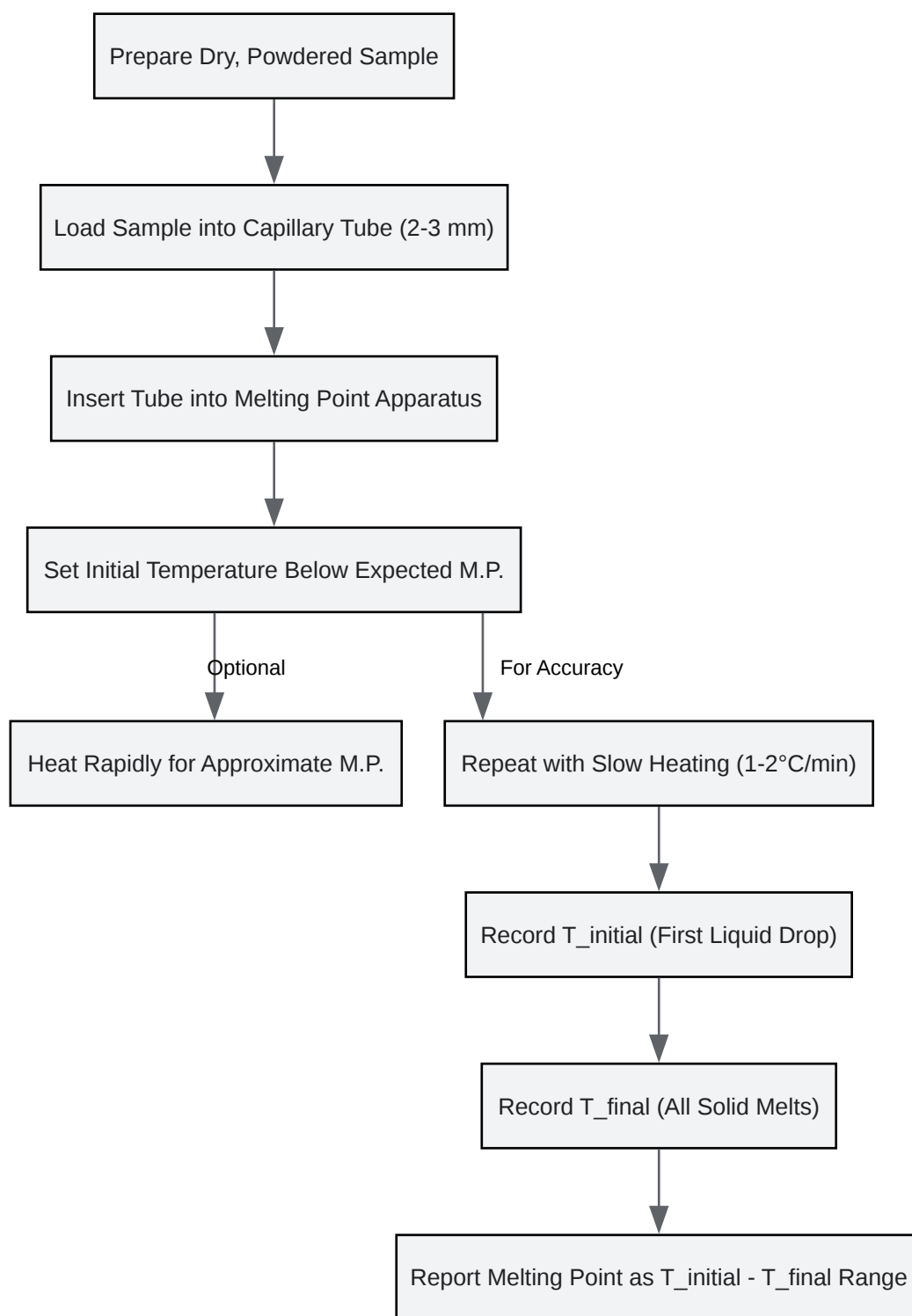
Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
 - Ensure the **5-Nitro-2-furonitrile** sample is completely dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
 - Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.
 - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm.
- Apparatus Setup:
 - Insert the capillary tube into the sample holder of the melting point apparatus.
 - Set the initial temperature to approximately 15-20°C below the expected melting point (e.g., around 45°C for **5-Nitro-2-furonitrile**).

- Measurement:
 - Begin heating the sample. For a preliminary, rapid determination, a faster heating rate can be used.
 - For an accurate measurement, slow the heating rate to 1-2°C per minute as the temperature approaches the expected melting point.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue heating slowly and record the temperature at which the last solid crystal melts (the end of the melting range).
- Reporting:
 - The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.



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Workflow for Melting Point Determination

Solubility Determination (Qualitative)

This protocol provides a systematic approach to determine the solubility of a compound in various solvents, which can indicate the presence of certain functional groups and provide information about molecular size and polarity.

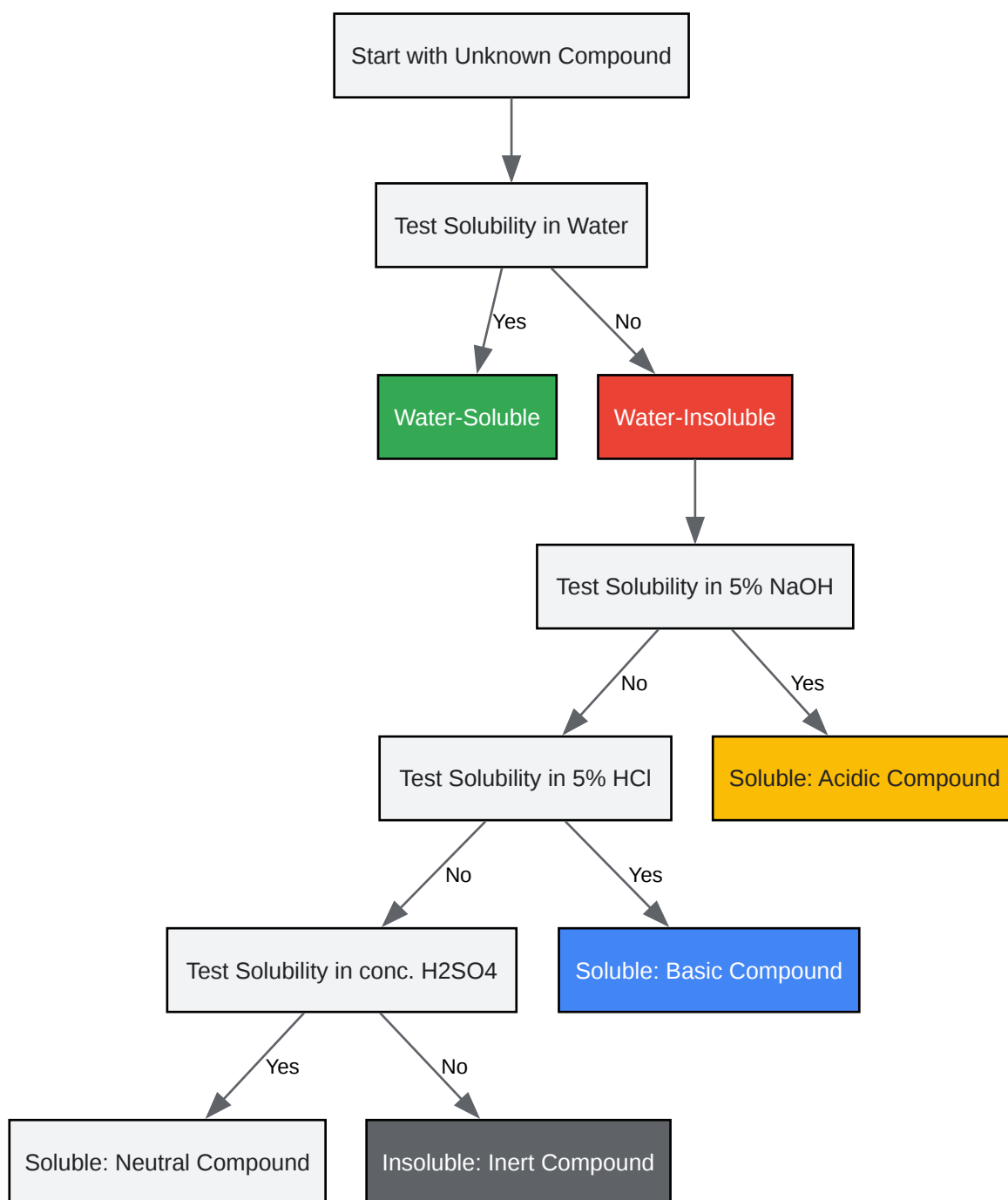
Apparatus and Reagents:

- Small test tubes and rack
- Spatula and weighing balance
- Vortex mixer (optional)
- Solvents: Water (deionized), Diethyl ether, 5% NaOH (aq), 5% NaHCO₃ (aq), 5% HCl (aq), Concentrated H₂SO₄.

Procedure:

- Initial Solvent Tests:
 - In separate test tubes, add approximately 20-30 mg of **5-Nitro-2-furonitrile**.
 - To the first tube, add 1 mL of water in portions. Shake or vortex vigorously after each addition. Observe and record if the compound is soluble, partially soluble, or insoluble.
 - To a second tube, add 1 mL of diethyl ether in portions, shaking after each addition. Record the solubility.
- Acid-Base Reactivity Tests (if water-insoluble):
 - 5% NaOH: To a fresh sample, add 1 mL of 5% NaOH solution. Solubility in this basic solution suggests the presence of an acidic functional group.
 - 5% NaHCO₃: To a fresh sample, add 1 mL of 5% NaHCO₃ solution. Solubility in this weak base indicates a strongly acidic functional group.
 - 5% HCl: To a fresh sample, add 1 mL of 5% HCl solution. Solubility in this acidic solution suggests the presence of a basic functional group (e.g., an amine).

- Sulfuric Acid Test:
 - If the compound is insoluble in all the above, carefully add it to a test tube containing 1 mL of cold, concentrated sulfuric acid.
 - Solubility in concentrated H_2SO_4 , often accompanied by a color change, suggests the presence of a neutral compound containing oxygen, nitrogen, or sulfur, or a compound that can be easily sulfonated.



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Logical Flow for Solubility Classification

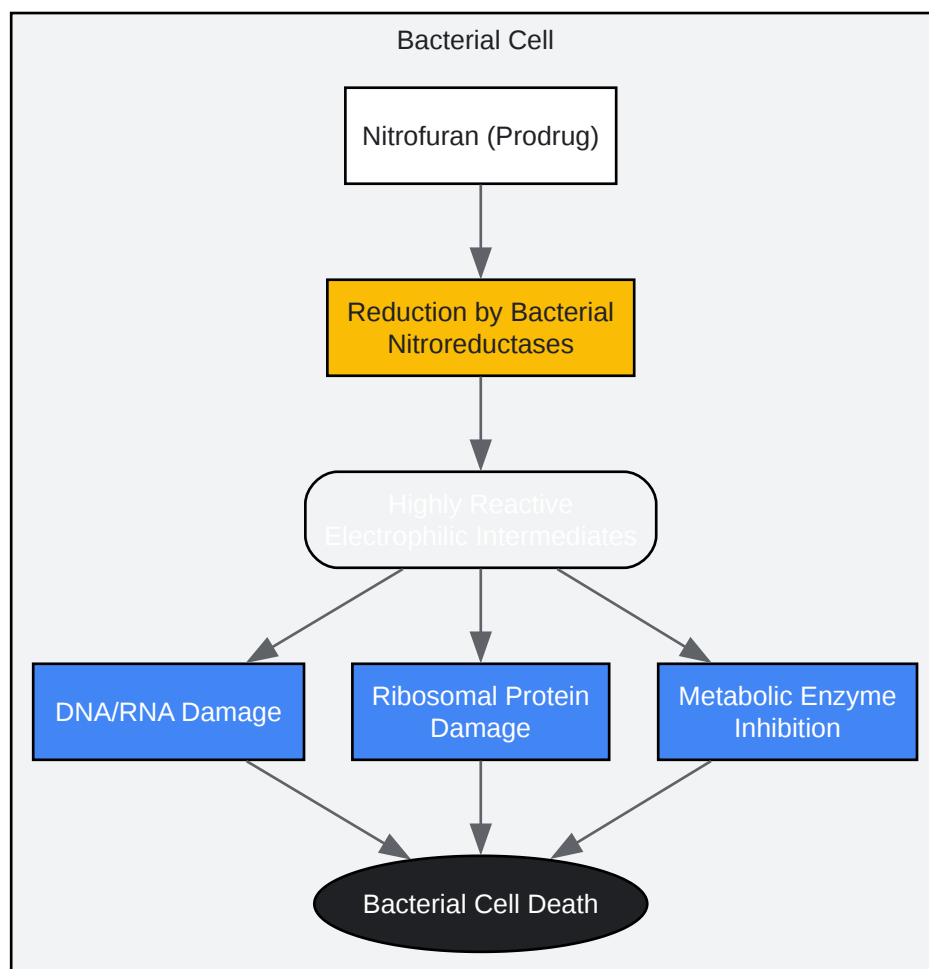
Biological Context: Mechanism of Action of Nitrofurans

While a specific signaling pathway for **5-Nitro-2-furonitrile** itself is not extensively documented, its chemical class, the nitrofurans, possesses a well-characterized mechanism of antibacterial action. This is highly relevant for its derivatives used in drug development. Nitrofurans act as prodrugs that are activated within bacterial cells.

The antibacterial action involves the following key steps:

- **Uptake:** The nitrofuran compound enters the bacterial cell.
- **Reduction:** Inside the bacterium, flavoproteins (nitroreductases) reduce the 5-nitro group. This reduction is more rapid in bacterial cells than in mammalian cells, contributing to selective toxicity.
- **Generation of Reactive Intermediates:** This enzymatic reduction generates a series of highly reactive electrophilic intermediates.
- **Multitarget Damage:** These reactive intermediates are non-specific and damage multiple targets within the bacterial cell, including:
 - **DNA and RNA:** Causing damage and inhibiting replication and protein synthesis.
 - **Ribosomal Proteins:** Disrupting protein synthesis.
 - **Metabolic Enzymes:** Interfering with crucial cellular processes like pyruvate metabolism.

This multi-targeted approach is believed to be the reason for the low incidence of acquired bacterial resistance to this class of antibiotics.



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Mechanism of Action of Nitrofurantoin Antibiotics

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